

Personal protective equipment for handling Phenylacetylglycine

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Essential Safety and Handling Guide for Phenylacetylglycine

This guide provides crucial safety and logistical information for the handling and disposal of **Phenylacetylglycine**, tailored for researchers, scientists, and professionals in drug development. Following these procedures is essential for ensuring laboratory safety and procedural accuracy.

Hazard Identification and Classification

Phenylacetylglycine is classified with the following primary hazard:

Acute toxicity, oral (Category 4), H302: Harmful if swallowed[1][2]

It is imperative to handle this compound with care to avoid ingestion and minimize exposure.

Personal Protective Equipment (PPE) Requirements

The following PPE is mandatory when handling **Phenylacetylglycine** to minimize exposure and ensure personal safety.



PPE Category	Specification	Rationale
Eye Protection	Safety goggles with side- shields	Protects against accidental splashes or airborne particles. [1]
Hand Protection	Protective gloves (e.g., nitrile)	Prevents skin contact.[1]
Body Protection	Impervious clothing, such as a lab coat	Protects against contamination of personal clothing.[1]
Respiratory Protection	Suitable respirator	Recommended, especially when handling the powder form, to prevent inhalation.[1]

Operational Plan: Step-by-Step Handling Procedure

Adherence to the following procedural steps is critical for the safe handling of **Phenylacetylglycine**.

- Preparation and Engineering Controls:
 - Ensure adequate ventilation in the handling area.[1]
 - Work within a certified chemical fume hood, especially when handling the solid powder, to minimize inhalation risk.
 - Locate and verify the functionality of the nearest safety shower and eye-wash station before beginning work.[1]
- Handling the Compound:
 - Wear all required PPE as specified in the table above.
 - When weighing the solid, use a draft shield or conduct the process within a fume hood to prevent the powder from becoming airborne.
 - Avoid eating, drinking, or smoking in the area where **Phenylacetylglycine** is handled or stored.[1]



- Wash hands thoroughly after handling the compound, even if gloves were worn.[1]
- In Case of Exposure or Spill:
 - Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek prompt medical attention.[1]
 - Skin Contact: Rinse the affected skin area thoroughly with large amounts of water.
 Remove any contaminated clothing and seek medical advice.[1]
 - Inhalation: Move the affected individual to fresh air immediately. If breathing is difficult, provide respiratory support and seek medical help.[1]
 - Ingestion: Wash out the mouth with water. Do NOT induce vomiting. Seek immediate medical attention.[1]
 - Spill: For small spills, absorb the material with an inert, non-combustible absorbent material (e.g., sand, diatomite). Decontaminate the surface by scrubbing with alcohol.
 Dispose of the contaminated material in a sealed container as chemical waste.[1]

Disposal Plan

All waste containing **Phenylacetylglycine** must be treated as chemical waste and disposed of according to local, state, and federal regulations.

- Waste Collection:
 - Collect all solid waste, including contaminated gloves, absorbent materials, and weighing papers, in a clearly labeled, sealed container.
 - Collect any liquid waste containing Phenylacetylglycine in a separate, labeled, sealed container.
- Disposal:
 - Dispose of the sealed waste containers through your institution's hazardous waste disposal program.[1]



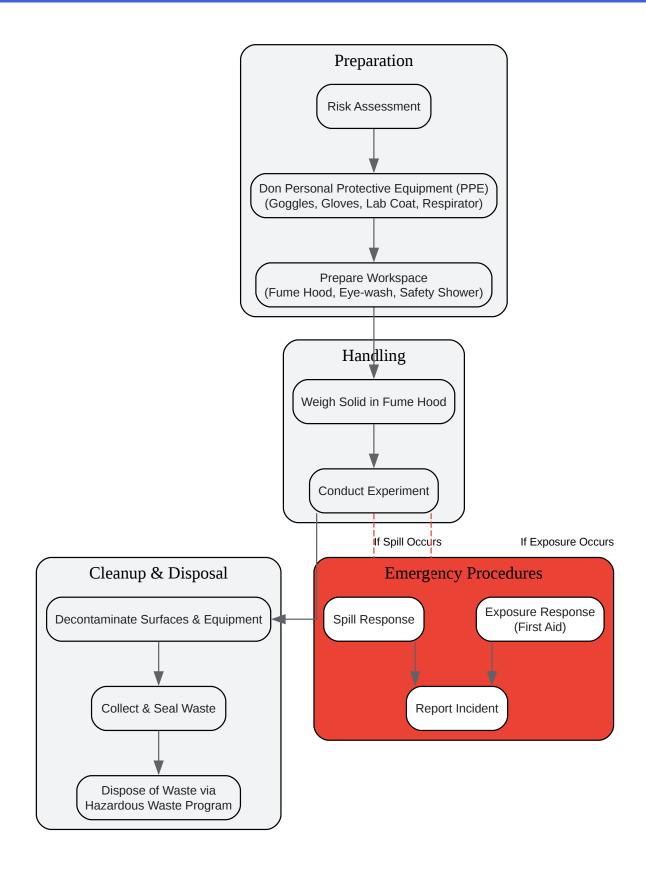
• Do not dispose of **Phenylacetylglycine** down the drain or in regular trash.[1]

Physicochemical Data for Phenylacetylglycine

Property	Value	
Molecular Formula	C10H11NO3	
Molecular Weight	193.20 g/mol [1][2]	
CAS Number	500-98-1[1]	
Appearance	Solid[3]	
Melting Point	144°C[1]	
Boiling Point	476.5°C at 760 mmHg[1]	
Solubility	Soluble in ethanol, DMSO, and dimethylformamide[3]	

Experimental Workflow





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Caption: Workflow for the safe handling of **Phenylacetylglycine**.





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